

Isocarlinoside: A Technical Overview of a Sparsely Characterized Flavonoid C-Glycoside

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Compound of Interest

Compound Name: *Isocarlinoside*

Cat. No.: *B15592479*

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This technical guide serves as a resource for researchers, scientists, and drug development professionals on the current state of knowledge surrounding **Isocarlinoside**. While interest in flavonoid C-glycosides for therapeutic applications is growing, this specific compound remains largely unexplored in scientific literature, presenting both a challenge and an opportunity for novel research.

Core Compound Identification

A summary of the fundamental physicochemical properties of **Isocarlinoside** is presented below.

| Property | Value | Citation |
|-------------------------------|---|---|
| CAS Number | 83151-90-0 | [1] [2] [3] [4] |
| Molecular Formula | C ₂₆ H ₂₈ O ₁₅ | [2] |
| Average Molecular Weight | 580.4915 g/mol | [1] |
| Monoisotopic Molecular Weight | 580.142820226 g/mol | [1] |
| Class | Flavonoid 8-C-glycoside | [1] [4] |

Biological Activity and Experimental Data

Current scientific literature on the specific biological activities of **Isocarlinoside** is exceptionally limited. To date, only a single study has reported a specific biological effect.

Antifeedant Activity

Isocarlinoside was identified as one of eight compounds isolated from Indian barnyard millet (*Echinochloa frumentacea*). In this study, the combination of these eight compounds, including **Isocarlinoside**, demonstrated high antifeeding activity against the brown planthopper (*Nilaparvata lugens*). However, the activity of **Isocarlinoside** in isolation was not reported.

Due to the preliminary nature of this finding, detailed experimental protocols for the isolation and specific bioassay of **Isocarlinoside** are not available in the public domain. The study focused on the activity of the combined extract rather than the individual constituents.

The Broader Context: Potential Activities of Flavonoid C-Glycosides

Given the scarcity of data on **Isocarlinoside**, it is pertinent to consider the well-documented biological activities of the broader class of flavonoid C-glycosides. These compounds are known to exhibit a range of pharmacological effects, which may suggest potential avenues for future investigation of **Isocarlinoside**. These activities include:

- Antioxidant Activity[1]
- Anticancer and Antitumor Activity[1]
- Hepatoprotective Activity[1]
- Anti-inflammatory Activity[1]
- Anti-diabetes Activity[1]
- Antiviral Activity[1]
- Antibacterial and Antifungal Activity[1]

It is crucial to emphasize that these are general activities of the flavonoid C-glycoside class and have not been specifically demonstrated for **Isocarlinoside**.

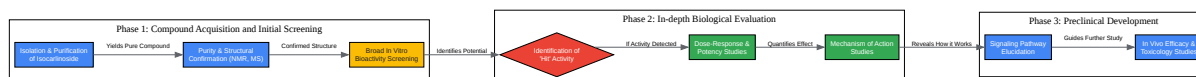
Future Directions and Research Opportunities

The lack of comprehensive data on **Isocarlinoside** presents a clear opportunity for original research. Key areas for future investigation include:

- **Isolation and Purification:** Development of robust protocols for the isolation of pure **Isocarlinoside** from natural sources, such as *Lespedeza bicolor* Turcz.
- **In Vitro Bioassays:** Screening of pure **Isocarlinoside** across a range of assays to elucidate its potential antioxidant, anti-inflammatory, anticancer, and antimicrobial properties.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies to determine the underlying mechanism of action and any associated signaling pathways would be warranted.

Logical Workflow for Future Isocarlinoside Research

The following diagram outlines a logical workflow for future research endeavors aimed at characterizing the bioactivity of **Isocarlinoside**.



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A proposed workflow for the systematic investigation of **Isocarlinoside**'s biological properties.

Conclusion

Isocarlinoside is a flavonoid C-glycoside with a known chemical structure but a virtually uncharacterized biological profile. This technical guide consolidates the limited available data and highlights the significant knowledge gaps that need to be addressed. For researchers and drug development professionals, **Isocarlinoside** represents an untapped area of natural product chemistry with the potential for new discoveries. The path forward requires fundamental research to uncover its potential therapeutic value.

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References

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